

# Essential Guide to the Proper Disposal of PF-04217903

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## Compound of Interest

Compound Name: PF-04217903

Cat. No.: B1684695

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **PF-04217903**, a potent and selective c-Met kinase inhibitor. The following procedures are based on available safety data and general best practices for laboratory chemical waste management.

## Chemical and Physical Properties

A summary of the key properties of **PF-04217903** is provided below to inform safe handling and disposal decisions.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>16</sub> N <sub>8</sub> O (free base)	[1]
C <sub>20</sub> H <sub>20</sub> N <sub>8</sub> O <sub>4</sub> S (mesylate)	[2]	
Molecular Weight	372.38 g/mol (free base)	[1]
468.49 g/mol (mesylate)	[2]	
CAS Number	956905-27-4 (free base)	[1][3]
956906-93-7 (mesylate)	[1][2]	
Appearance	Solid powder	[1]
Solubility	Soluble in DMSO.[1][3][4][5] Insoluble in water and ethanol. [5]	
Storage	Store solid and solutions at 4°C or -20°C for long-term storage.[1][2][3][6][7]	

## Hazard Identification and Safety Precautions

**PF-04217903** is a substance that has not been fully tested for its hazards.[2] Therefore, it should be handled with care by personnel trained and familiar with handling potent active pharmaceutical ingredients.[2]

### Potential Hazards:

- May be harmful if swallowed or inhaled.[2]
- Exposure may cause irritation of the respiratory tract, eyes, and skin.[2]
- May cause allergic respiratory and skin reactions.[2]

Personal Protective Equipment (PPE): To minimize exposure, the following personal protective equipment should be used when handling **PF-04217903**:[2]

- Respiratory Protection: NIOSH/MSHA-approved respirator.[\[2\]](#)
- Hand Protection: Chemical-resistant rubber gloves.[\[2\]](#)
- Eye Protection: Chemical safety goggles.[\[2\]](#)
- Skin and Body Protection: Protective clothing.[\[2\]](#)

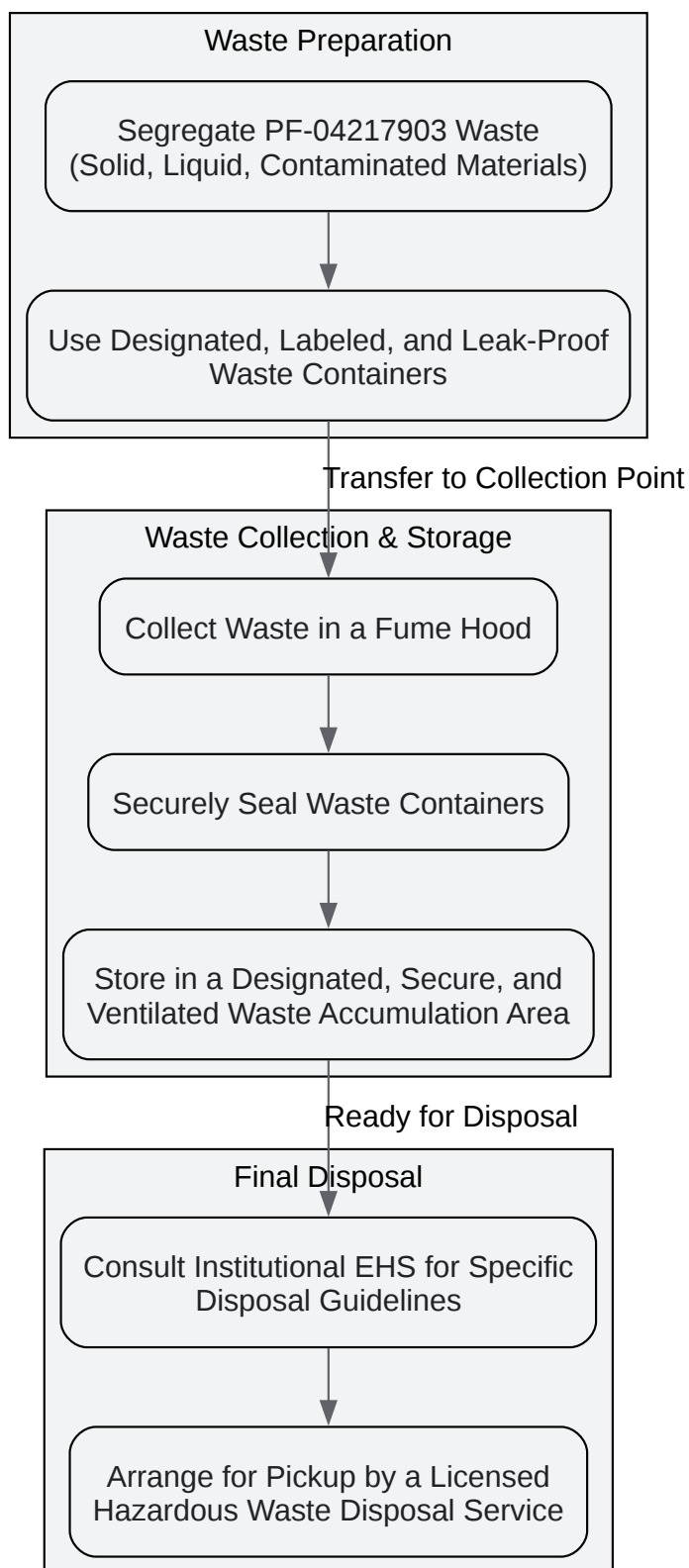
All handling of the compound should be conducted in a laboratory fume hood.[\[2\]](#) A safety shower and eye bath should be readily available.[\[2\]](#)

## Disposal Procedures

The disposal of **PF-04217903** and its containers must be conducted in accordance with all applicable federal, state, and local regulations for chemical waste. As the substance's hazards are not fully characterized, it should be treated as a potent and hazardous chemical.

## Step-by-Step Disposal Workflow

The following diagram outlines the logical workflow for the proper disposal of **PF-04217903** waste.



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### PF-04217904 Disposal Workflow

## Detailed Disposal Protocols

### 1. Waste Segregation:

- Solid Waste: Collect un-used or expired **PF-04217903** powder, contaminated personal protective equipment (gloves, lab coats), and other contaminated solid materials (e.g., weigh boats, pipette tips) in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing **PF-04217903** in a separate, compatible, and clearly labeled hazardous liquid waste container. Avoid mixing with other incompatible chemical wastes.
- Sharps Waste: Needles, syringes, or other contaminated sharps should be disposed of in a designated sharps container.

### 2. Containerization:

- All waste containers must be in good condition, compatible with the chemical, and have a secure, tight-fitting lid.
- Clearly label each container with "Hazardous Waste," the full chemical name "**PF-04217903**," and any known hazard characteristics (e.g., "Toxic," "Potent Compound").

### 3. Storage:

- Store waste containers in a designated and secure waste accumulation area that is well-ventilated.
- The storage area should be away from general laboratory traffic and incompatible materials.

### 4. Final Disposal:

- Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines and procedures for the disposal of potent or uncharacterized research chemicals.
- Disposal should be carried out through a licensed hazardous waste disposal company. Do not dispose of **PF-04217903** down the drain or in the regular trash.

## Accidental Release Measures

In the event of a spill, follow these procedures:[2]

- Evacuate the immediate area.
- Cordon off the spill area.[2]
- Wear the appropriate personal protective equipment, including a self-contained breathing apparatus, protective clothing, and heavy rubber gloves.[2]
- For small spills, absorb the material with an inert absorbent material and place it in a sealed container for disposal.
- For large spills, contact your institution's EHS or emergency response team.

## First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- After Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention.
- After Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- After Swallowing: If swallowed, wash out the mouth with copious amounts of water and call a physician.[2]

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